

Commercial Sourcing and Technical Guide for 2-(4-Hydroxyphenyl)-L-glycine-d2

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenyl)-L-glycine-d2

Cat. No.: B12413893

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For researchers, scientists, and drug development professionals, the procurement of high-purity, isotopically labeled compounds is a critical step in ensuring the accuracy and reproducibility of experimental results. This guide provides an in-depth overview of the commercial availability of **2-(4-Hydroxyphenyl)-L-glycine-d2**, a deuterated analog of the non-proteinogenic amino acid. This compound is of significant interest for use as an internal standard in quantitative analytical methods such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Commercial Suppliers

Identifying reliable commercial sources for specialized isotopic compounds is paramount. Based on current catalog information, the following suppliers have been identified as potential sources for **2-(4-Hydroxyphenyl)-L-glycine-d2**. It is important to note that while these suppliers list the product, detailed quantitative specifications are typically provided upon direct inquiry.

Table 1: Identified Commercial Suppliers of **2-(4-Hydroxyphenyl)-L-glycine-d2**

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Notes
MedChem Express	2-(4-Hydroxyphenyl)-L-glycine-d2	HY-144359S	1213379-02-2	C ₈ H ₇ D ₂ NO ₃	169.17	Listed as a deuterium-labeled 2-(4-Hydroxyphenyl)-L-glycine.[1][2][3]
Felix Chemical	2-(4-Hydroxyphenyl)-L-glycine-d2	F743169	1213379-02-2	C ₈ H ₇ D ₂ NO ₃	169.17	Described as the deuterium-labeled form of 2-(4-Hydroxyphenyl)-L-glycine.[4]

Table 2: Key Technical Data (Available Upon Request)

Supplier	Purity	Isotopic Enrichment	Available Quantities	Price	Certificate of Analysis
MedChemExpress	Inquire	Inquire	1 mg, 5 mg (other sizes may be available)	Inquire	Available
Felix Chemical	Inquire	Inquire	Inquire	Inquire	Available

Experimental Applications and Protocols

The primary application for **2-(4-Hydroxyphenyl)-L-glycine-d2** is as an internal standard in bioanalytical and drug metabolism studies.[1] The incorporation of deuterium atoms results in a mass shift, allowing for its clear differentiation from the endogenous, non-labeled analyte in mass spectrometry-based assays. This is crucial for accurate quantification in complex biological matrices such as plasma, urine, or tissue homogenates.

While specific experimental protocols for the use of **2-(4-Hydroxyphenyl)-L-glycine-d2** are not readily available in public literature, a general workflow for its application as an internal standard in an LC-MS/MS assay would follow the principles outlined below.

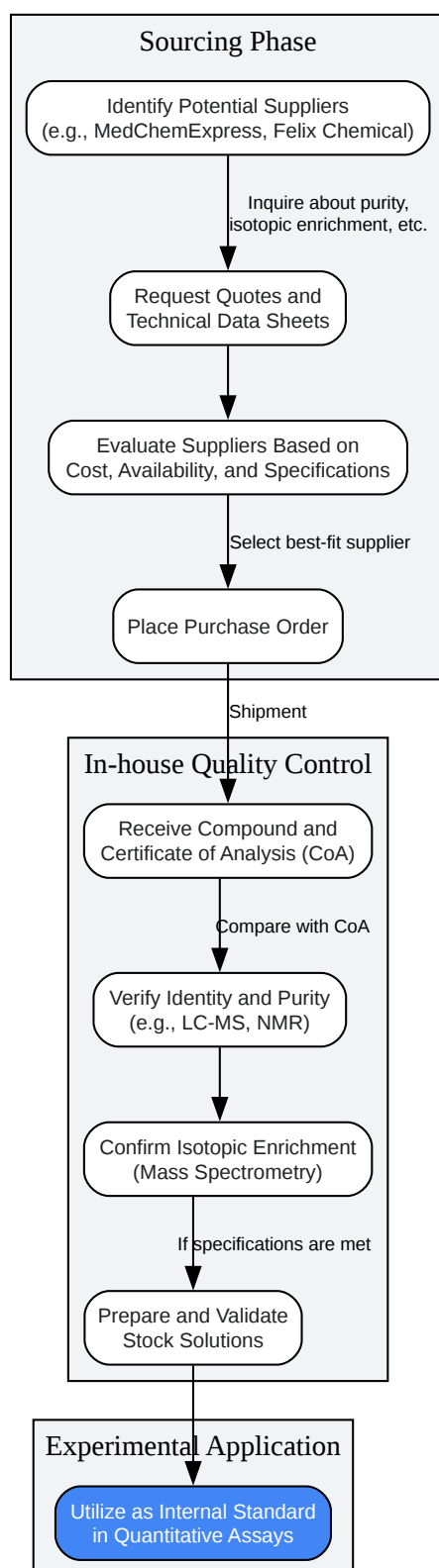
General Experimental Protocol for Quantification using a Deuterated Internal Standard

- Preparation of Standard Solutions:
 - Prepare a stock solution of **2-(4-Hydroxyphenyl)-L-glycine-d2** in a suitable solvent (e.g., methanol, DMSO).
 - Prepare a series of working standard solutions by diluting the stock solution to known concentrations.
 - Similarly, prepare stock and working solutions of the non-labeled analyte (2-(4-Hydroxyphenyl)-L-glycine).
- Sample Preparation:
 - To an aliquot of the biological sample (e.g., plasma), add a known amount of the **2-(4-Hydroxyphenyl)-L-glycine-d2** internal standard solution.
 - Perform a protein precipitation or liquid-liquid extraction to remove interfering substances.
 - Evaporate the organic solvent and reconstitute the residue in the mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared sample into an LC-MS/MS system.

- Develop a chromatographic method to separate the analyte and internal standard from other matrix components.
- Optimize the mass spectrometer settings for the detection of both the analyte and the deuterated internal standard. This will involve selecting appropriate precursor and product ions for multiple reaction monitoring (MRM).
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte standards.
 - Determine the concentration of the analyte in the biological samples by interpolating their peak area ratios on the calibration curve.

Workflow for Sourcing and Quality Control

The following diagram illustrates a logical workflow for a researcher to source and verify the quality of **2-(4-Hydroxyphenyl)-L-glycine-d2** for research purposes.



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Figure 1. Workflow for sourcing and quality control of **2-(4-Hydroxyphenyl)-L-glycine-d2**.

Conclusion

2-(4-Hydroxyphenyl)-L-glycine-d2 is a valuable tool for researchers requiring precise quantification of its non-labeled counterpart. While commercial availability is limited to a few specialized suppliers, the compound can be sourced with proper inquiry. It is essential for researchers to perform their own quality control to verify the identity, purity, and isotopic enrichment of the compound to ensure the integrity of their experimental data. The general protocol and workflow provided in this guide offer a framework for the successful procurement and application of this deuterated internal standard.

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